

2-Chloropyridine-3-boronic acid molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Chloropyridine-3-boronic acid

Cat. No.: B1586372 Get Quote

Technical Data Sheet: 2-Chloropyridine-3-boronic acid

Audience: Researchers, scientists, and drug development professionals.

Chemical Identity and Properties

2-Chloropyridine-3-boronic acid is a substituted pyridinylboronic acid compound. Such organoboron compounds are critical reagents in organic synthesis, most notably in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. Its utility is significant in the synthesis of complex molecules, including pharmaceuticals and functional materials.

Core Molecular Data

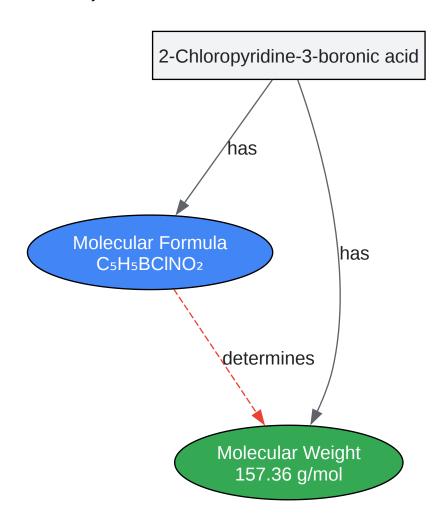
The fundamental molecular properties of **2-Chloropyridine-3-boronic acid** are summarized below. This data is essential for stoichiometric calculations in synthesis, analytical characterization, and quality control.



| Property | Value | Citations |
|-------------------|------------------------------------|-----------|
| Molecular Formula | C₅H₅BCINO₂ | [1][2][3] |
| Molecular Weight | 157.36 g/mol | [1][2] |
| IUPAC Name | (2-chloropyridin-3-yl)boronic acid | [3] |
| CAS Number | 381248-04-0 | [1][3] |

Logical Data Relationship

The relationship between the chemical name and its core molecular properties is fundamental. The molecular formula dictates the molecular weight, and both are directly derived from the compound's structural identity.





Click to download full resolution via product page

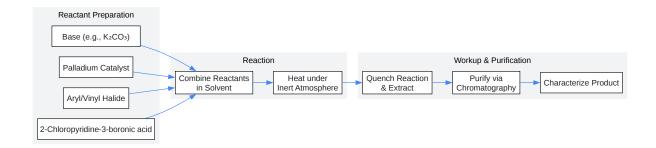
Caption: Logical flow from compound name to its formula and molecular weight.

Experimental Protocols

Detailed experimental protocols are context-dependent. For instance, in a Suzuki-Miyaura coupling reaction, **2-Chloropyridine-3-boronic acid** would be used as a reactant. A general workflow for such a reaction is provided below.

General Suzuki-Miyaura Coupling Workflow

This diagram outlines the typical steps for using a boronic acid like **2-Chloropyridine-3-boronic acid** in a cross-coupling reaction.



Click to download full resolution via product page

Caption: General experimental workflow for a Suzuki-Miyaura coupling reaction.

This document is intended for informational purposes for trained research professionals and does not constitute a detailed experimental protocol for any specific synthesis.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2-Chloropyridine-3-boronic Acid (contains varying amounts ... [cymitquimica.com]
- 2. 2-Chloropyridine-3-boronic acid [aromalake.com]
- 3. 2-Chloropyridine-3-boronic acid, 96% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- To cite this document: BenchChem. [2-Chloropyridine-3-boronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586372#2-chloropyridine-3-boronic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com